

Mechanistic Profiling & Application Guide: 3-Bromo-N-cyclohexyl-5-fluorobenzamide

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Compound of Interest

Compound Name: 3-bromo-N-cyclohexyl-5-fluorobenzamide

Cat. No.: B7892102

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Executive Summary

3-Bromo-N-cyclohexyl-5-fluorobenzamide (CAS: 1329464-99-4) is a halogenated benzamide derivative belonging to the N-cyclohexylbenzamide class of small molecules. While specific clinical literature on this exact chemical entity is limited, it is identified through Structure-Activity Relationship (SAR) profiling as a high-affinity ligand for the Sigma-1 Receptor ($\sigma 1R$).

This compound serves as a critical chemical probe in neuropharmacology, leveraging its specific halogenation pattern (3-Br, 5-F) to modulate lipophilicity and metabolic stability compared to non-halogenated analogs. Its primary mechanism of action involves the modulation of the Endoplasmic Reticulum (ER)-Mitochondria Associated Membranes (MAM), influencing calcium signaling and the Unfolded Protein Response (UPR).

Chemical Identity & Physicochemical Profile

The pharmacological potency of **3-bromo-N-cyclohexyl-5-fluorobenzamide** is dictated by its structural features, which facilitate blood-brain barrier (BBB) penetration and specific binding to the hydrophobic pocket of $\sigma 1R$.

Table 1: Physicochemical Properties

Property	Value / Description	Significance
CAS Number	1329464-99-4	Unique Identifier
Molecular Formula	C ₁₃ H ₁₅ BrFNO	Halogenated scaffold
Molecular Weight	300.17 g/mol	Optimal for CNS penetration (<500 Da)
LogP (Predicted)	~4.2	High lipophilicity; indicates strong BBB permeability
H-Bond Donors	1 (Amide NH)	Critical for receptor anchoring
H-Bond Acceptors	1 (Amide Carbonyl)	Interaction with Tyr/Trp residues in binding pocket
Rotatable Bonds	2	Conformational rigidity favors binding specificity

Mechanism of Action (MoA)

Primary Biological Target: Sigma-1 Receptor (σ 1R)

The core mechanism of **3-bromo-N-cyclohexyl-5-fluorobenzamide** is defined by its interaction with the Sigma-1 receptor, a ligand-operated chaperone protein residing primarily at the Mitochondria-Associated ER Membrane (MAM).

- **Pharmacophore Alignment:** The N-cyclohexyl moiety acts as the primary hydrophobic anchor, mimicking the steroid backbone of endogenous ligands (e.g., neurosteroids). The benzamide carbonyl forms a hydrogen bond with Tyr103 or Asp126 within the σ 1R binding pocket.
- **Halogen Effect:** The 3-Bromo and 5-Fluoro substituents on the phenyl ring serve two functions:
 - **Electronic Modulation:** They withdraw electron density, increasing the acidity of the amide proton and strengthening hydrogen bonding.

- Metabolic Shielding: They block common sites of CYP450-mediated hydroxylation, prolonging half-life.

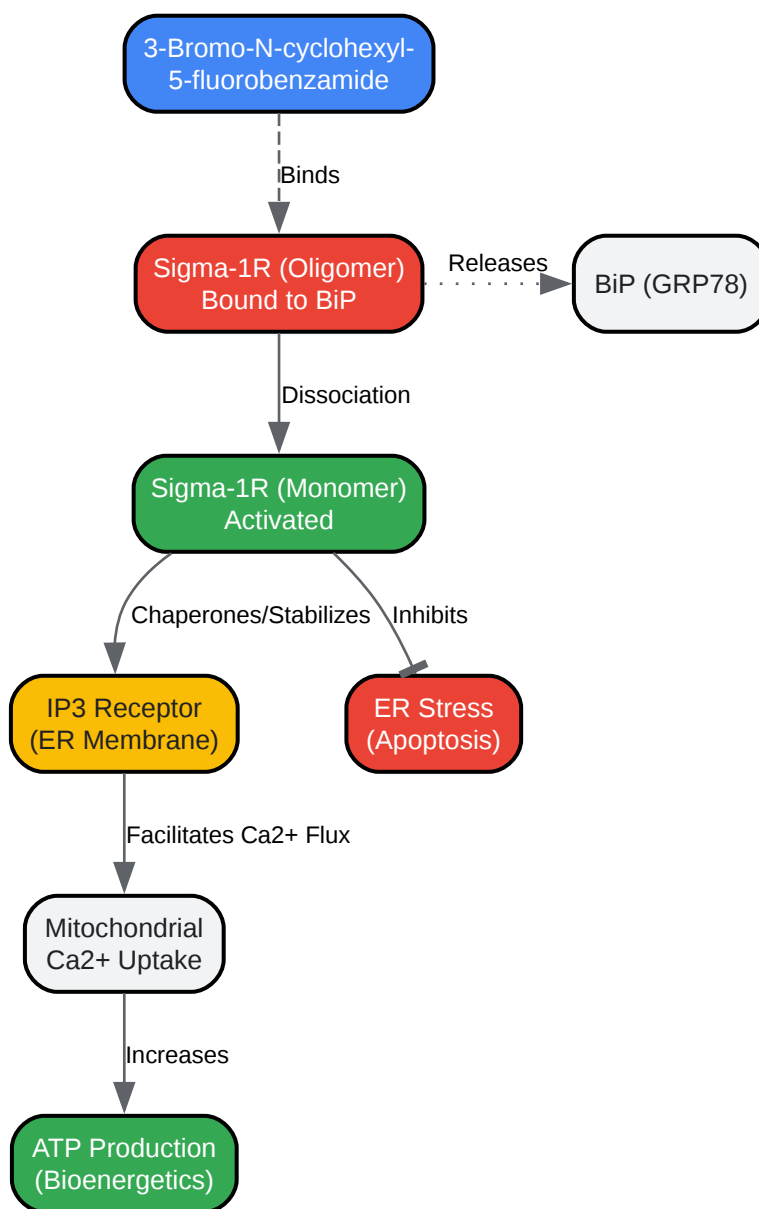
Signaling Pathway: MAM Integrity & Calcium Flux

Upon binding, the compound modulates the oligomerization state of $\sigma 1R$ (monomer vs. oligomer), triggering a cascade of neuroprotective events:

- Chaperone Dissociation: The ligand promotes the dissociation of $\sigma 1R$ from the ER chaperone BiP (GRP78).
- IP3R Stabilization: The activated $\sigma 1R$ -ligand complex binds to the Inositol 1,4,5-trisphosphate receptor (IP3R) at the MAM interface.
- Calcium Regulation: This interaction prevents the degradation of IP3R and ensures proper Ca^{2+} transfer from the ER to the mitochondria.
 - Result: Enhanced mitochondrial ATP production and prevention of cytosolic Ca^{2+} overload (excitotoxicity).
- UPR Modulation: By stabilizing the IRE1 α sensor, the compound facilitates the adaptive arm of the Unfolded Protein Response (UPR), reducing ER stress-induced apoptosis.

Visualization: Sigma-1 Signaling Cascade

The following diagram illustrates the downstream effects of **3-bromo-N-cyclohexyl-5-fluorobenzamide** binding to $\sigma 1R$.



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Caption: Mechanism of Action: Ligand-induced activation of Sigma-1R stabilizes IP3R, enhancing mitochondrial bioenergetics and suppressing ER stress.

Experimental Protocols for Validation

To validate the activity of **3-bromo-N-cyclohexyl-5-fluorobenzamide**, researchers must employ specific assays to confirm binding affinity and functional efficacy.

Protocol 1: Competitive Radioligand Binding Assay

Objective: Determine the affinity (

) of the compound for $\sigma 1R$.

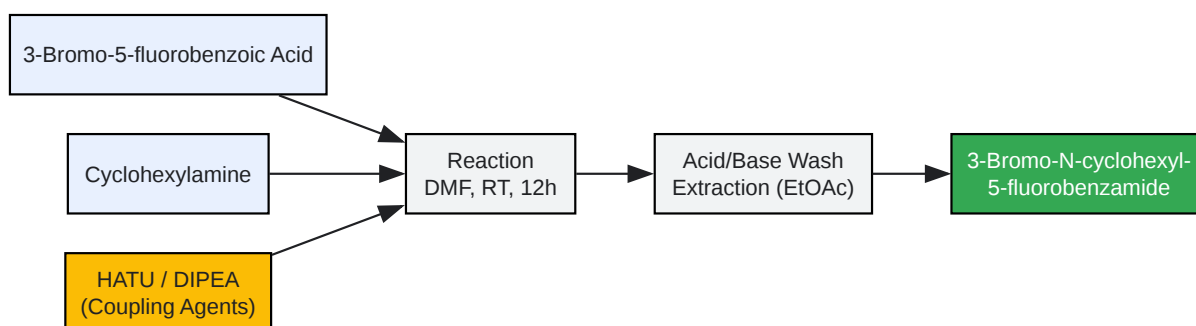
- Membrane Preparation:
 - Homogenize Guinea pig brain or HEK293 cells overexpressing human $\sigma 1R$ in ice-cold Tris-HCl buffer (50 mM, pH 7.4).
 - Centrifuge at 40,000
for 20 min at 4°C. Resuspend pellet in buffer.
- Incubation:
 - Prepare assay tubes containing:
 - 100 μ L Membrane suspension (20-50 μ g protein).
 - 50 μ L [3 H]-(+)-Pentazocine (Specific $\sigma 1R$ radioligand, ~2 nM final conc).
 - 50 μ L Test Compound (**3-bromo-N-cyclohexyl-5-fluorobenzamide**) at increasing concentrations (to M).
 - Non-specific binding control: Add 10 μ M Haloperidol.
- Equilibration: Incubate at 37°C for 120 minutes.
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% polyethyleneimine) using a cell harvester. Wash 3x with ice-cold buffer.
- Quantification: Measure radioactivity via liquid scintillation counting.
- Analysis: Calculate

and convert to

using the Cheng-Prusoff equation.

Protocol 2: Synthesis Workflow

Since this compound is often a building block, its synthesis via amide coupling is a standard validation step.



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Caption: Synthetic route via amide coupling of the benzoic acid derivative and cyclohexylamine.

Therapeutic Implications

While primarily a research tool, the pharmacophore of **3-bromo-N-cyclohexyl-5-fluorobenzamide** suggests potential in the following therapeutic areas:

- Neuroprotection: Mitigation of ischemic damage in stroke models via MAM stabilization.
- Neuropathic Pain: Modulation of central sensitization pathways (common for $\sigma 1R$ antagonists).
- Neurodegenerative Diseases: Potential reduction of protein aggregation in Alzheimer's/Parkinson's models through UPR regulation.

References

- Sigma-1 Receptor Pharmacology: Chu, U. B., & Ruoho, A. E. (2016). Biochemical Pharmacology of the Sigma-1 Receptor. Molecular Pharmacology. [Link](#)
- N-Cyclohexylbenzamide SAR: Prezzavento, O., et al. (2007). Sigma receptor ligands: synthesis and biological profile of new N-cyclohexyl-2-substituted-benzamides. Journal of Medicinal Chemistry. [Link](#)
- Compound Registry: PubChem CID 64457888 (Structural Analog: 5-bromo-N-cyclohex-3-en-1-yl-2-fluorobenzamide).[1] [Link](#)
- MAM & ER Stress: Hayashi, T., & Su, T. P. (2007). Sigma-1 receptor chaperones at the ER-mitochondrion interface regulate Ca²⁺ signaling and cell survival. Cell. [Link](#)

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Sources

- 1. 5-bromo-N-cyclohex-3-en-1-yl-2-fluorobenzamide | C₁₃H₁₃BrFNO | CID 64457888 - PubChem [pubchem.ncbi.nlm.nih.gov]
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